

Long-term storage and stability of hydroxyzine hydrochloride powder

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Compound of Interest

Compound Name: Hydroxyzine Hydrochloride

Cat. No.: B195973

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Technical Support Center: Hydroxyzine Hydrochloride Powder

This technical support center provides guidance for researchers, scientists, and drug development professionals on the long-term storage, stability, and handling of **hydroxyzine hydrochloride** powder.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **hydroxyzine hydrochloride** powder?

A1: **Hydroxyzine hydrochloride** powder should be stored in tight containers at controlled room temperature, typically between 20°C to 25°C (68°F to 77°F), with excursions permitted between 15°C to 30°C (59°F to 86°F).[1] It is also recommended to protect the powder from light.[1][2] Due to its hygroscopic nature, it is crucial to keep the container tightly sealed to prevent moisture absorption.[2][3]

Q2: What is the appearance and solubility of high-purity **hydroxyzine hydrochloride** powder?

A2: **Hydroxyzine hydrochloride** is a white to off-white, odorless, crystalline powder with a bitter taste.[1][4][5][6] It is very soluble in water, freely soluble in methanol and ethanol, and practically insoluble in diethyl ether.[4]

Q3: What is the expected shelf-life of **hydroxyzine hydrochloride** powder?

A3: When stored under the recommended conditions, **hydroxyzine hydrochloride** powder typically has a shelf life of at least 2 years.^[5] However, it is always best to refer to the manufacturer's expiration date on the certificate of analysis.

Q4: Is **hydroxyzine hydrochloride** powder known to have any incompatibilities?

A4: Yes, **hydroxyzine hydrochloride** has been reported to be incompatible with aminophylline, benzylpenicillin salts, chloramphenicol sodium succinate, and dimenhydrinate.^[2] It is also incompatible with strong acids, strong bases, and strong oxidizing agents.^{[7][8]}

Troubleshooting Guide

| Issue | Potential Cause(s) | Recommended Action(s) |
|---|---|--|
| Powder appears discolored (yellowish) or clumpy. | 1. Exposure to light.[9] 2. Absorption of moisture due to improper storage (hygroscopic nature).[2][3] 3. Thermal degradation. | 1. Discard the powder if discoloration is significant. 2. Ensure the container is tightly sealed and stored in a dark, dry place. 3. For clumpy powder, it may be possible to gently break up the clumps with a spatula before weighing, but this may indicate moisture absorption. Consider drying in a desiccator. |
| Difficulty dissolving the powder in water, even though it is reported to be very soluble. | 1. The powder may have degraded, leading to less soluble impurities. 2. The concentration being prepared is too high, approaching saturation. 3. The pH of the water is not optimal. | 1. Use a fresh lot of powder if available. 2. Try dissolving a smaller amount of powder in the same volume of solvent. 3. While highly soluble in water, slight adjustments in pH may aid dissolution. A solution of 1.0 g in 20 mL of water should have a pH between 1.3 and 2.5.[4] |
| Unexpected peaks observed during HPLC analysis. | 1. Degradation of the hydroxyzine hydrochloride. Common degradation products include hydroxyzine N-oxide and O-acetyl hydroxyzine.[10][11] 2. Contamination of the sample or mobile phase. 3. Interaction with the analytical column. | 1. Perform forced degradation studies to identify potential degradant peaks. 2. Ensure proper cleaning of all glassware and use high-purity solvents for the mobile phase. 3. Use a suitable HPLC column as specified in validated methods, often a C18 column.[10][12][13] |
| Inconsistent results in bioassays. | 1. Degradation of the hydroxyzine hydrochloride stock solution. Solutions can | 1. Prepare fresh stock solutions for each experiment and protect them from light. 2. |

be unstable to intense UV light.[9] 2. Incorrect concentration of the prepared solution. 3. Cellular response variability.

Verify the concentration of the stock solution using a validated analytical method like UV-Vis spectrophotometry or HPLC. 3. Ensure consistent cell culture conditions and passage numbers.

Stability Data Summary

Forced degradation studies indicate that **hydroxyzine hydrochloride** is susceptible to degradation under various stress conditions. The following table summarizes typical degradation behavior.

| Stress Condition | Typical Observations | Potential Degradation Products |
|---|--|---|
| Acidic Hydrolysis (e.g., 1N HCl) | Slight degradation. | Formation of impurities. |
| Basic Hydrolysis (e.g., 1N NaOH) | Significant degradation. | Formation of impurities. |
| Oxidation (e.g., 3% H ₂ O ₂) | Significant degradation. | Hydroxyzine N-oxide and other oxidative degradants.[10][11] |
| Thermal Degradation (e.g., 110°C for 24h) | Degradation observed. | Formation of thermal degradants.[10] |
| Photochemical Degradation (Sunlight) | Degradation observed. Solutions are unstable to intense UV light.[9] | Photolytic degradation products. |

Experimental Protocols

Protocol 1: Forced Degradation Study of Hydroxyzine Hydrochloride Powder

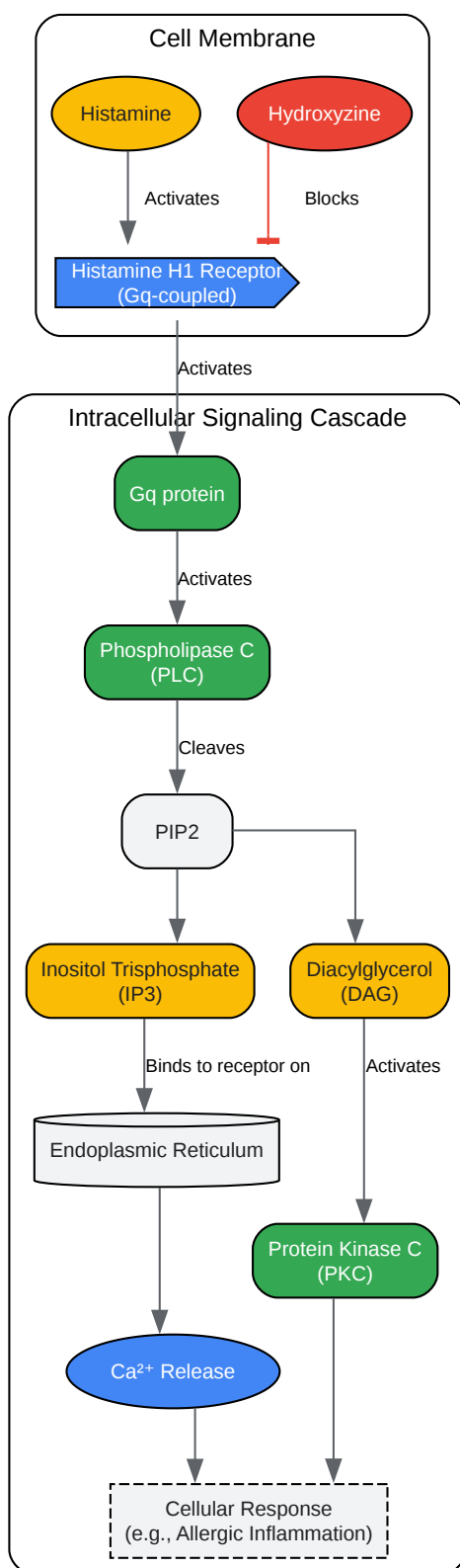
Objective: To evaluate the stability of **hydroxyzine hydrochloride** powder under various stress conditions as per ICH guidelines.

Methodology:

- Preparation of Stock Solution: Accurately weigh and dissolve **hydroxyzine hydrochloride** powder in a suitable solvent (e.g., methanol or water) to prepare a stock solution of known concentration (e.g., 1 mg/mL).
- Acid Degradation: Mix an aliquot of the stock solution with an equal volume of 1N HCl. Keep the mixture at room temperature for a specified period (e.g., 24 hours). Neutralize the solution with 1N NaOH before analysis.
- Base Degradation: Mix an aliquot of the stock solution with an equal volume of 1N NaOH. Keep the mixture at room temperature for a specified period (e.g., 24 hours). Neutralize the solution with 1N HCl before analysis.
- Oxidative Degradation: Mix an aliquot of the stock solution with an equal volume of 3% hydrogen peroxide. Keep the mixture at room temperature for a specified period (e.g., 24 hours).
- Thermal Degradation: Place a known quantity of the solid powder in a hot air oven maintained at a specific temperature (e.g., 110°C) for a defined period (e.g., 24 hours).^[10] After exposure, allow the powder to cool to room temperature and then prepare a solution of known concentration.
- Photochemical Degradation: Expose a solution of **hydroxyzine hydrochloride** to direct sunlight for a specified duration (e.g., 24 hours).^[10] Keep a control sample wrapped in aluminum foil to protect it from light.
- Analysis: Analyze all the stressed samples and a control (unstressed) sample using a stability-indicating HPLC method. A typical method uses a C18 column with a mobile phase of acetonitrile and a buffer at a detection wavelength of 230 nm or 235 nm.^{[10][12][13]}
- Data Evaluation: Calculate the percentage of degradation by comparing the peak area of hydroxyzine in the stressed samples with that of the unstressed control.

Visualizations

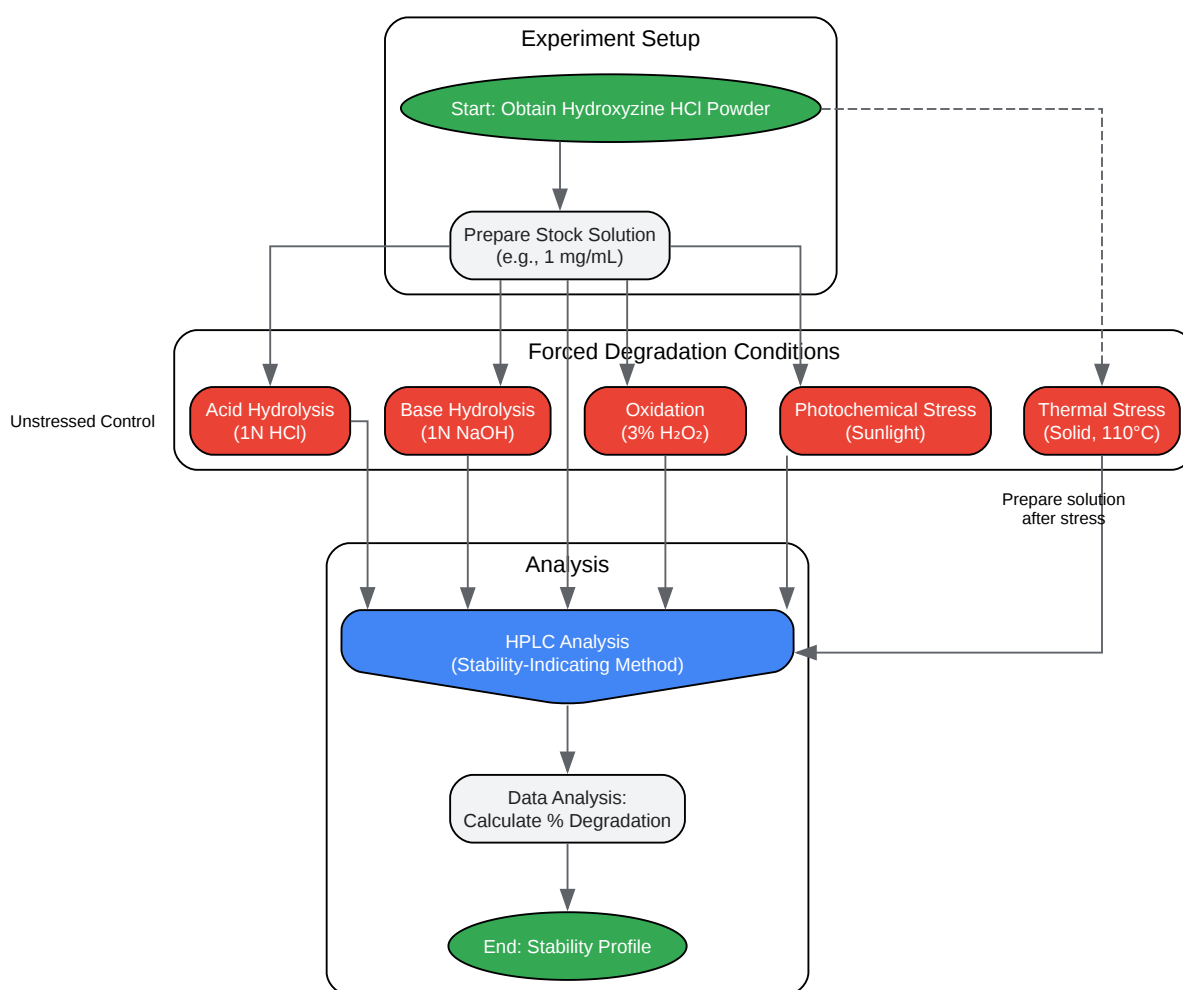
Histamine H1 Receptor Signaling Pathway Blockade by Hydroxyzine



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Caption: Hydroxyzine blocks the histamine H1 receptor, inhibiting downstream signaling.

Experimental Workflow for Stability Testing of Hydroxyzine Hydrochloride Powder



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